physicochemical properties of (2,3,4-Trifluorophenyl)hydrazine

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*(2,3,4-Trifluorophenyl)hydrazine*
CAS No.:	*119452-62-9*
Cat. No.:	*B3186051*

Get Quote

Technical Monograph: (2,3,4-Trifluorophenyl)hydrazine

Advanced Physicochemical Profiling & Synthetic Applications in Drug Discovery

Executive Summary

(2,3,4-Trifluorophenyl)hydrazine is a specialized fluorinated building block critical to modern medicinal chemistry and agrochemical development. Distinguished by its highly electron-deficient aromatic ring, this hydrazine derivative serves as a pivotal intermediate for synthesizing fused heterocycles, particularly indoles and pyrazoles, which require metabolic stability and modulated lipophilicity. This guide provides a rigorous technical analysis of its properties, synthesis, and reactivity, designed for researchers requiring high-fidelity data for experimental design.

Part 1: Molecular Identity & Structural Analysis[1][2]

© 2026 BenchChem. All rights reserved.

The strategic placement of three fluorine atoms at the 2, 3, and 4 positions creates a unique electronic environment. The strong electron-withdrawing nature of the fluorine substituents significantly deactivates the phenyl ring towards electrophilic attack while reducing the basicity of the hydrazine moiety compared to non-fluorinated analogues.

Table 1: Chemical Identity & Identifiers

Property	Data
IUPAC Name	(2,3,4-Trifluorophenyl)hydrazine
Common Name	2,3,4-Trifluorophenylhydrazine
CAS Number (Free Base)	119452-62-9
CAS Number (HCl Salt)	502496-30-2
Molecular Formula	$C_6H_5F_3N_2$ (Free Base) / $C_6H_6ClF_3N_2$ (HCl)
Molecular Weight	162.11 g/mol (Free Base) / 198.57 g/mol (HCl)
SMILES	NNc1c(F)c(F)c(F)cc1
InChI Key	(Free Base) WCAGNYIHAYOPSE-UHFFFAOYSA-N
Structural Features	Highly electron-deficient π-system; Steric crowding at ortho-position

Part 2: Physicochemical Profile[6]

Precise physicochemical data is essential for formulation and reaction optimization. The hydrochloride salt is the preferred form for storage due to the oxidative instability of the free base.

Table 2: Physical & Chemical Properties

© 2026 BenchChem. All rights reserved.

Property	Value / Description	Experimental Note
Physical State	HCl Salt: White to off-white crystalline solidFree Base: Pale yellow oil or low-melting solid	Free base oxidizes rapidly in air to form azobenzenes.
Melting Point	HCl Salt: >200°C (Decomposes)Free Base: Not explicitly reported; predicted < 50°C	Analogous to 2,3,4,5-tetrafluorophenylhydrazine (MP: 63-65°C).
Solubility	HCl Salt: Soluble in Water, Methanol, DMSO.Free Base: Soluble in DCM, EtOAc, Toluene.	Low water solubility for free base due to lipophilic F-atoms.
pKa (Conjugate Acid)	~2.5 - 3.5 (Predicted)	Significantly lower than phenylhydrazine (5.2) due to inductive effect of 3x Fluorines.
LogP	1.81 (Predicted)	Enhanced lipophilicity vs. phenylhydrazine (1.25).
H-Bond Donors	2	Primary amine (-NH2) and secondary amine (-NH-).
H-Bond Acceptors	5	2 Nitrogens + 3 Fluorines.

Scientific Insight: The reduced pKa of the hydrazine moiety means that acid catalysis for hydrazone formation may require stronger acids or higher concentrations compared to non-fluorinated substrates, as the initial protonation step is less favorable.

Part 3: Synthesis & Purification Protocols

Two primary routes exist for synthesizing **(2,3,4-trifluorophenyl)hydrazine**. The choice depends on the availability of starting materials (aniline vs. polyfluorobenzene).

Method A: Nucleophilic Aromatic Substitution (SnAr)

© 2026 BenchChem. All rights reserved.

This is the preferred industrial route due to the high reactivity of 1,2,3,4-tetrafluorobenzene towards nucleophiles.

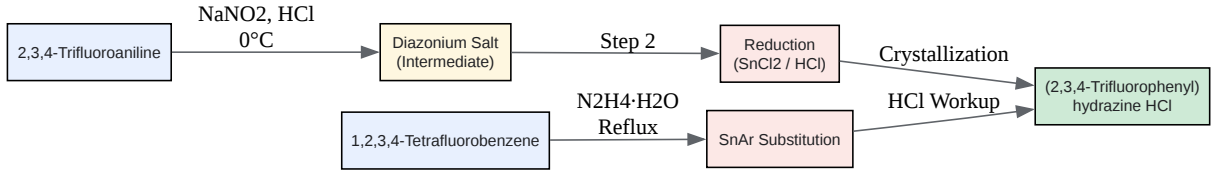
- Precursor: 1,2,3,4-Tetrafluorobenzene
- Reagent: Hydrazine Hydrate (excess)
- Solvent: Ethanol or Pyridine
- Mechanism: The hydrazine nucleophile attacks the C-1 or C-4 position (equivalent by symmetry in the tetra- precursor) displacing a fluoride ion.

Method B: Diazotization-Reduction

Preferred when starting from the aniline, which is widely available.

- Step 1: Diazotization of 2,3,4-trifluoroaniline using $NaNO_2$/HCl at 0°C.
- Step 2: Reduction of the diazonium salt using Stannous Chloride ($SnCl_2$) in conc. HCl.

Visualization: Synthesis Workflow



Click to download full resolution via product page

Caption: Dual synthetic pathways via Diazotization (Top) and SnAr Substitution (Bottom).

Part 4: Chemical Reactivity & Applications[1][6][7][8]

The core utility of **(2,3,4-trifluorophenyl)hydrazine** lies in its ability to build fused heterocyclic rings.

© 2026 BenchChem. All rights reserved.

1. Fischer Indole Synthesis

Reacting this hydrazine with ketones under acidic conditions yields 4,5,6-trifluoroindoles or 5,6,7-trifluoroindoles, depending on the ketone structure and regioselectivity.

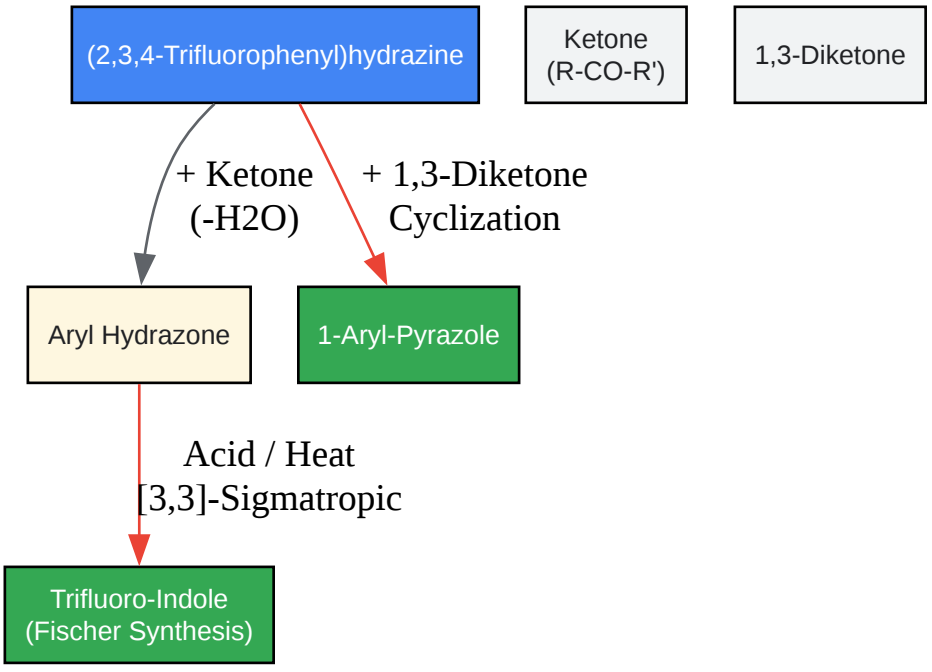
- Protocol: Reflux hydrazine HCl salt with ketone in Acetic Acid or Polyphosphoric Acid (PPA).
- Significance: Access to fluorinated tryptamines and serotonin analogs.

2. Pyrazole Synthesis

Condensation with 1,3-diketones (e.g., acetylacetone) yields 1-aryl-pyrazoles.

- Mechanism: Double condensation (imine formation followed by cyclization).
- Application: Common scaffold in COX-2 inhibitors and agrochemical fungicides.

Visualization: Reactivity Profile



Click to download full resolution via product page

Caption: Primary divergent synthesis pathways to Indoles and Pyrazoles.

© 2026 BenchChem. All rights reserved.

Part 5: Handling, Safety & Storage

Warning: Aryl hydrazines are suspected carcinogens and potent skin sensitizers.

- Hazards:
  - Acute Toxicity: Harmful if swallowed or inhaled (H302, H332).
  - Skin/Eye: Causes severe irritation; potential sensitizer (H317).
  - Thermal Decomposition: Releases toxic Hydrogen Fluoride (HF) and Nitrogen Oxides (NOx).
- Storage Protocol:
  - Store at 2-8°C under an inert atmosphere (Argon/Nitrogen).
  - The HCl salt is hygroscopic; keep tightly sealed.
  - Discard if the solid turns dark brown/black (sign of extensive oxidation).

References

- ChemScene. (2024). **(2,3,4-Trifluorophenyl)hydrazine** hydrochloride Product Analysis. Retrieved from
- Radboud Repository. (2008). RCM-Mediated Synthesis of Fluorinated Cyclic Hydrazines. Retrieved from
- BenchChem. (2025).[1] Synthesis of Hydrazine Derivatives from Ketones: A Technical Guide. Retrieved from
- Sigma-Aldrich. (2025). Safety Data Sheet: (Trifluoromethyl)phenylhydrazine analogs. Retrieved from
- Google Patents. (2013). Synthetic method for 2,3,4-trifluoroaniline (Precursor Synthesis). CN103497111A. Retrieved from

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [physicochemical properties of (2,3,4-Trifluorophenyl)hydrazine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3186051/docs#physicochemical-properties-of-2-3-4-trifluorophenyl-hydrazine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.